

A Technical Guide to the Physical Properties of Potassium Tetrafluoroaluminate

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Compound of Interest

Compound Name: Potassium tetrafluoroaluminate

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This technical guide provides an in-depth overview of the key physical properties of **potassium tetrafluoroaluminate** (KAlF4), specifically its density and solubility. This document is intended for researchers, scientists, and professionals in drug development and related fields who require precise and reliable data on this compound.

Core Physical Properties

Potassium tetrafluoroaluminate is an inorganic compound that exists as a white or light gray powder at room temperature. It is recognized for its thermal stability and is slightly soluble in water.^[1]

Data Presentation

The quantitative physical properties of **potassium tetrafluoroaluminate** are summarized in the table below for easy reference and comparison.

Physical Property	Value	Temperature	Citation(s)
Density	2.9 g/cm ³	20°C	[1][2][3][4][5]
Solubility in Water	2 g/L	Standard Temperature	[2][5]
2.5 g/L	20°C		[1][4]

Experimental Protocols

While specific experimental protocols for the determination of the density and solubility of **potassium tetrafluoroaluminate** are not extensively detailed in the available literature, standard methodologies for solids and sparingly soluble salts can be applied.

Density Determination

A common and accurate method for determining the density of a solid powder like **potassium tetrafluoroaluminate** is gas pycnometry. This technique measures the volume of the solid material directly by displacing a known volume of an inert gas, such as helium. The density is then calculated by dividing the mass of the sample by the measured volume.

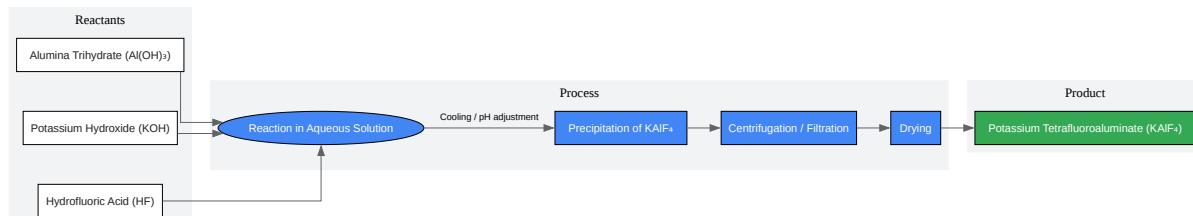
For molten salts, the Archimedean technique is a prevalent method.^[6] This involves immersing a platinum sphere of known volume into the molten salt and measuring the buoyant force, from which the density of the melt can be calculated.^[6]

Solubility Determination

The solubility of a sparingly soluble salt like **potassium tetrafluoroaluminate** in water can be determined by the equilibrium solubility method. A supersaturated solution is prepared by adding an excess of the solid to water and agitating it at a constant temperature until equilibrium is reached. The solution is then filtered to remove the undissolved solid, and the concentration of the dissolved solute in the filtrate is determined using analytical techniques such as ion chromatography or inductively coupled plasma mass spectrometry (ICP-MS) to quantify the potassium or aluminum ions.

Synthesis Workflow

The industrial production of **potassium tetrafluoroaluminate** often involves the reaction of an aluminum source with a potassium source in the presence of hydrofluoric acid. One common pathway is the reaction of alumina trihydrate with potassium hydroxide and hydrofluoric acid.



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Caption: A simplified workflow for the synthesis of **potassium tetrafluoroaluminate**.

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